

# Technical Guide: Handling & Stability of Methyl 2-(piperidin-3-yl)acetate

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## Compound of Interest

Compound Name: Methyl 2-(piperidin-3-yl)acetate

CAS No.: 85375-73-1

Cat. No.: B2789231

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## Chemical Identity & Structural Significance

This compound is a bifunctional building block containing a secondary amine (piperidine) and an ester. Its handling is dictated by the reactivity of these two groups. In its commercial form, it is almost exclusively supplied as the Hydrochloride (HCl) salt to suppress self-reactivity.

- IUPAC Name: **Methyl 2-(piperidin-3-yl)acetate hydrochloride**<sup>[1][2]</sup>
- Common Name: Methyl 3-piperidineacetate HCl<sup>[3]</sup>
- CAS Number: 247259-31-0 (Racemic HCl); 957471-98-6 ((S)-isomer); 865157-03-5 ((R)-isomer)
- Molecular Formula:  
<sup>[1][3][4]</sup>
- Molecular Weight: 193.67 g/mol (Salt); 157.21 g/mol (Free Base)
- Physical State: White to off-white hygroscopic solid (Salt).

## The "Self-Destruct" Mechanism

Researchers must understand why this compound is sold as a salt. The free base possesses a nucleophilic secondary amine and an electrophilic ester. Upon neutralization, the amine can attack the ester carbonyl:

- Intermolecular: Polymerization (forming polyamides).
- Intramolecular: Cyclization to form a bicyclic lactam (specifically, a 1-azabicyclo fused system). The 3-position geometry allows for a 5-membered lactam formation (N1

C2

C3

C

C=O), which is kinetically favored.

Operational Implication: Never store the free base. Generate it in situ only immediately prior to reaction.

## Hazard Identification & Risk Assessment (GHS)

While the HCl salt is classified as an Irritant, the potential generation of the free base introduces Corrosivity risks.

Hazard Class	Code	Description	Prevention Strategy
Skin Irritation	H315	Causes skin irritation. [1][5]	Nitrile gloves (0.11 mm min). Change immediately if splashed.
Eye Irritation	H319	Causes serious eye irritation.[1][5][6][7]	Safety glasses with side shields. Eye wash station must be within 10s walk.
STOT - SE	H335	May cause respiratory irritation.[1][7][8]	Handle exclusively in a fume hood.[8][9] Avoid dust generation. [5][6][7][8][10][11]
Reactivity	N/A	Hygroscopic; Hydrolysis prone.	Store under inert gas (Nitrogen/Argon). Keep desiccated.

## Storage & Stability Protocol

The Golden Rule: Acidic environment + Dryness = Stability.

### A. Environmental Control[7][9][10]

- Temperature: Store at 2–8°C. Cold storage slows hydrolysis and oxidation.
- Atmosphere: The HCl salt is hygroscopic. Moisture absorption leads to clumping and eventual hydrolysis of the methyl ester to the carboxylic acid (Methyl 2-(piperidin-3-yl)acetic acid), rendering the reagent useless for precise stoichiometry.
  - Protocol: Parafilm containers immediately after use. ideally, store secondary containment in a desiccator.

### B. Visual Quality Check

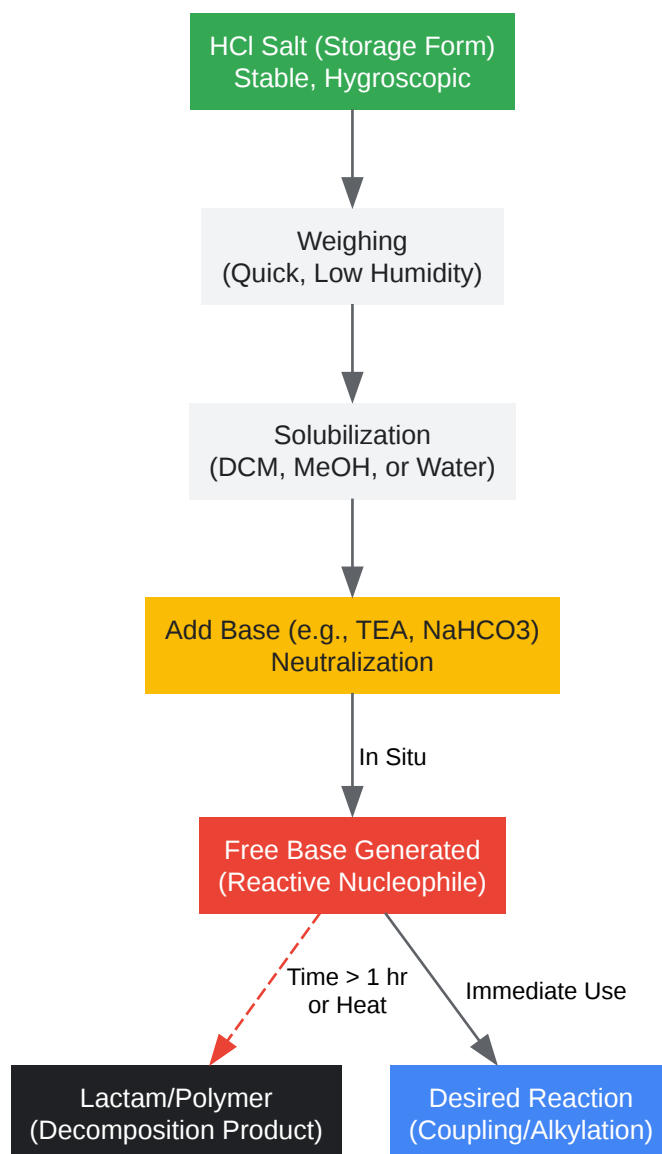
Before use, inspect the physical state:

- White, free-flowing powder: High purity (>95%).
- Clumped/Sticky solid: Moisture ingress. Dry under high vacuum (0.1 mbar) over for 4 hours.
- Yellow discoloration: Amine oxidation. Recrystallization (EtOH/Et<sub>2</sub>O) may be required, but purchasing fresh stock is safer for GMP applications.

## Operational Workflow: Safe Handling & Free-Basing

This section details the transition from the stable salt to the reactive species.

### Diagram 1: Stability & Handling Logic



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Caption: Workflow showing the critical path from stable salt to reactive intermediate, highlighting the risk of decomposition if the free base is left unused.

## Protocol: In Situ Free-Basing (Recommended)

Avoid isolating the free base oil unless absolutely necessary.

- Dissolution: Dissolve the HCl salt in the reaction solvent (e.g., DCM, DMF).

- Neutralization: Add a non-nucleophilic organic base (e.g., Diisopropylethylamine - DIPEA) or inorganic base (e.g.,  
  
) directly to the mixture.
  - Note: 1.05 - 2.0 equivalents of base are required (1 eq to neutralize HCl, excess to drive reaction).
- Execution: Add the electrophile (e.g., acid chloride, alkyl halide) immediately.

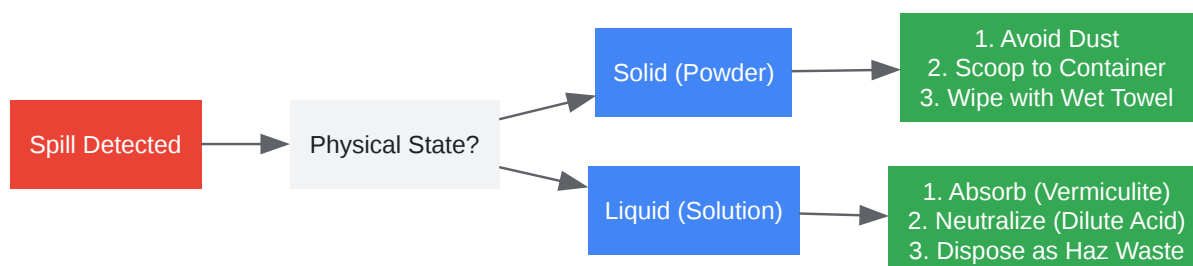
## Protocol: Biphasic Extraction (If Isolation is Required)

If the reaction is sensitive to amine salts:

- Suspend HCl salt in DCM (  
  
).
- Add saturated aqueous  
  
(1:1 volume ratio).
- Shake vigorously and separate layers immediately.
- Dry organic layer over  
  
and filter.
- CRITICAL: Do not concentrate to dryness with heat. Use a rotary evaporator at <30°C and use the residue immediately.

## Emergency Response & Spills

### Diagram 2: Spill Decision Matrix



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Caption: Decision tree for managing spills, distinguishing between solid salt spills and solubilized material.

## Specific First Aid[6][7][8]

- Inhalation: Move to fresh air. If wheezing occurs (common with amine salts), seek medical attention.
- Eye Contact: Flush with water for 15 minutes.[8] The salt is acidic; rapid dilution is key to preventing corneal damage.
- Skin Contact: Wash with soap and water. Do not use solvent (ethanol/acetone) as this may increase transdermal absorption.

## References

- PubChem.Compound Summary: **Methyl 2-(piperidin-3-yl)acetate** hydrochloride.[1] National Library of Medicine. Available at: [\[Link\]](#)
- ECHA (European Chemicals Agency).Registration Dossier: Piperidine derivatives. Available at: [\[Link\]](#)

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## Sources

- 1. methyl 2-((3R)-piperidin-3-yl)acetate hydrochloride | C<sub>8</sub>H<sub>16</sub>ClNO<sub>2</sub> | CID 45073967 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. 957471-98-6 CAS[(S)-3-哌啶乙酸甲酯盐酸盐|生产厂家|价格信息 [m.chemicalbook.com]
- 4. buyersguidechem.com [buyersguidechem.com]
- 5. agilent.com [agilent.com]
- 6. jubilantingrevia.com [jubilantingrevia.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. fishersci.ca [fishersci.ca]
- 9. assets.thermofisher.cn [assets.thermofisher.cn]
- 10. isotope.com [isotope.com]
- 11. fishersci.com [fishersci.com]
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